

# BODIPY FL Hydrazide: A Technical Guide to Carbonyl Group Detection

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Compound of Interest

Compound Name: Bodipy FL hydrazide hydrochloride

Cat. No.: B15555188

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### Introduction

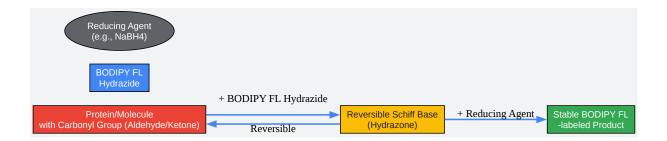
The detection and quantification of carbonyl groups serve as a critical biomarker for oxidative stress, a phenomenon implicated in a vast array of pathologies including neurodegenerative diseases, cancer, and aging. Protein carbonylation, an irreversible post-translational modification, is a primary indicator of oxidative damage to proteins. BODIPY FL hydrazide has emerged as a robust and highly sensitive fluorescent probe for the labeling and visualization of aldehydes and ketones in biological samples. Its bright, photostable green fluorescence and specific reactivity with carbonyls make it an invaluable tool for researchers in cell biology, biochemistry, and drug discovery. This guide provides an in-depth overview of the core principles, technical data, and experimental protocols for utilizing BODIPY FL hydrazide in carbonyl group detection.

## **Core Principles and Reaction Mechanism**

BODIPY FL hydrazide is a green-fluorescent dye specifically designed to react with aldehydes and ketones present on molecules such as polysaccharides, glycoproteins, and carbonylated proteins.[1][2] The fundamental reaction involves the nucleophilic attack of the hydrazide moiety on the electrophilic carbonyl carbon, resulting in the formation of a hydrazone. This initial product is a reversible Schiff base.[1][2] For a stable linkage, a reduction step using an agent like sodium borohydride or sodium cyanoborohydride is employed to convert the hydrazone into a stable covalent bond.[1][2] This method provides a significant advantage over



traditional techniques like 2,4-dinitrophenylhydrazine (DNPH) derivatization followed by Western blotting, as it eliminates the need for antibodies, thereby shortening the procedure and potentially increasing accuracy.[3]



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Reaction of BODIPY FL hydrazide with a carbonyl group.

## **Quantitative Data**

The photophysical and chemical properties of BODIPY FL hydrazide are summarized below, providing essential data for experimental design and instrument setup.



Property	Value	Reference
Excitation Maximum (λex)	~495-503 nm	[1][4]
Emission Maximum (λem)	~509-516 nm	[1][4]
Fluorescence Quantum Yield	~0.97	[4]
Molar Extinction Coefficient	~92,000 M <sup>-1</sup> cm <sup>-1</sup>	[4]
Molecular Formula	C14H17BF2N4O	[2]
Molecular Weight	~306.12 g/mol	[5]
Appearance	Brown to orange solid	[4]
Solubility	Soluble in DMSO, DMF, and methanol. Poorly soluble in water.	[4]

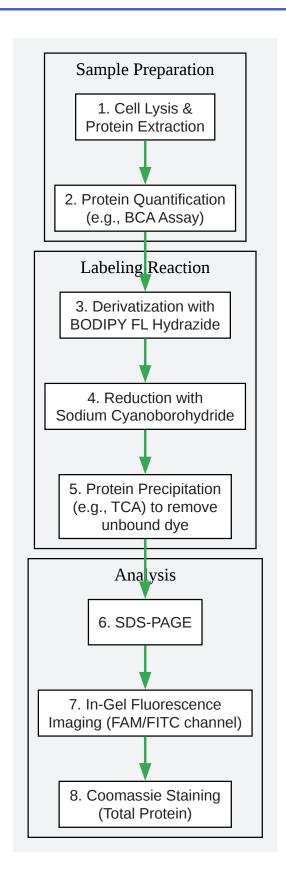
## **Experimental Protocols**

Detailed methodologies are crucial for reproducible and reliable results. The following sections provide protocols for common applications of BODIPY FL hydrazide.

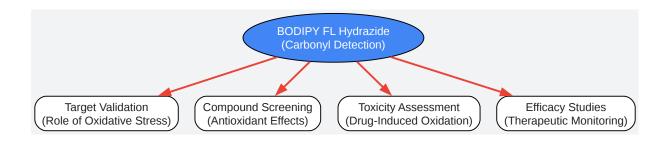
# Protocol 1: Detection of Protein Carbonylation in Cell Lysates by 1D Gel Electrophoresis

This protocol outlines the steps for labeling carbonylated proteins in a cell lysate and visualizing them via in-gel fluorescence.









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